Bioequivalence Testing of 4-Methyl-5-decanol Isomers: A Technical Comparison Guide

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Compound of Interest

Compound Name:	*4-Methyl-5-decanol*
CAS No.:	*213547-15-0*
Cat. No.:	*B1618369*

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Executive Summary

4-Methyl-5-decanol is a critical aggregation pheromone component for the Red Palm Weevil (Rhynchophorus ferrugineus), a devastating pest of palm crops globally. While often used in synergy with its homolog 4-methyl-5-nonanol (Ferrugineol), the specific stereochemistry of **4-methyl-5-decanol** dictates its biological efficacy.

This guide provides a rigorous framework for establishing bioequivalence (BE) between a generic/synthetic candidate and an innovator reference product. Unlike systemic drugs where BE is defined by blood plasma pharmacokinetics (Cmax, AUC), semiochemical BE is defined by Isomeric Fidelity, Release Kinetics, and Behavioral Response.

Part 1: The Stereochemical Challenge

4-Methyl-5-decanol possesses two chiral centers at positions C4 and C5, resulting in four distinct stereoisomers. Biological systems are rarely racemic; insect olfactory receptors (ORs) are tuned to specific spatial configurations.

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Isomer Configuration	Biological Relevance
(4S, 5S)	Major Active Component (Typical for Rhynchophorus spp.)
(4R, 5R)	Often biologically inactive or weakly active.
(4S, 5R) / (4R, 5S)	Syn-diastereomers. Can act as behavioral antagonists (inhibitors) in some species.

The Bioequivalence Thesis: To claim bioequivalence, a candidate formulation must not only match the chemical purity of the reference but must also replicate the enantiomeric excess (ee) and diastereomeric ratio (dr). A racemic mixture is not bioequivalent to a pure (4S, 5S) product if the other isomers inhibit attraction.

Part 2: Tiered Bioequivalence Testing Protocol

This protocol moves from chemical verification to biological validation. A "Pass" at each tier is required to proceed.

Tier 1: Chemical Equivalence (In Vitro)

Objective: Prove the candidate molecule is structurally identical to the reference active ingredient (AI).

1. High-Resolution Mass Spectrometry (HRMS)

- Method: EI/CI ionization.
- Acceptance Criteria: Molecular ion (

) and fragmentation pattern must match reference library (NIST) with >98% similarity.

2. Chiral Gas Chromatography (The Critical Step) Standard GC cannot separate enantiomers. You must use a chiral stationary phase.

- Column: Beta-dex (Cyclodextrin-based) or equivalent (e.g., Hydrodex β-6TBDM).
- Protocol:

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- Derivatize sample (optional, often needed for alcohols) with trifluoroacetic anhydride (TFAA) to improve peak shape.
- Run isothermal method (approx. 100-120°C) to maximize separation factors (

).

- Metric: Calculate Enantiomeric Purity (

) and Diastereomeric Ratio (

).

- BE Standard: Candidate

  must be within ±5% of the Reference

  .

Tier 2: Release Rate Kinetics (The "Dissolution" Test)

Objective: Prove the dispenser releases the pheromone at the same rate as the reference under field conditions.

Method: Headspace Solid-Phase Microextraction (HS-SPME)[1]

- Setup: Place dispenser in a wind tunnel or aerated chamber at constant temp (25°C) and airflow (0.5 m/s).
- Sampling: Expose SPME fiber (PDMS/DVB) for 15 mins at Days 0, 7, 14, 30, 60.
- Quantification: Desorb in GC-FID. Calibrate against external standard curves.
- BE Standard: The release rate curves (

) must be statistically superimposable (

  similarity factor > 50, adapted from FDA dissolution guidelines).

Tier 3: Functional Bioequivalence (In Vivo)

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Objective: Prove the candidate elicits the same behavioral magnitude.

1. Electroantennography (EAG) - Pharmacodynamics

- Subject: Adult Rhynchophorus ferrugineus (antennae excised).
- Stimulus: Puff of air over filter paper loaded with 10 µg of compound.
- Measure: Depolarization amplitude (-mV).
- BE Standard: No statistical difference in mean depolarization (ANOVA, $p > 0.05$).

2. Field Trapping (The Gold Standard)

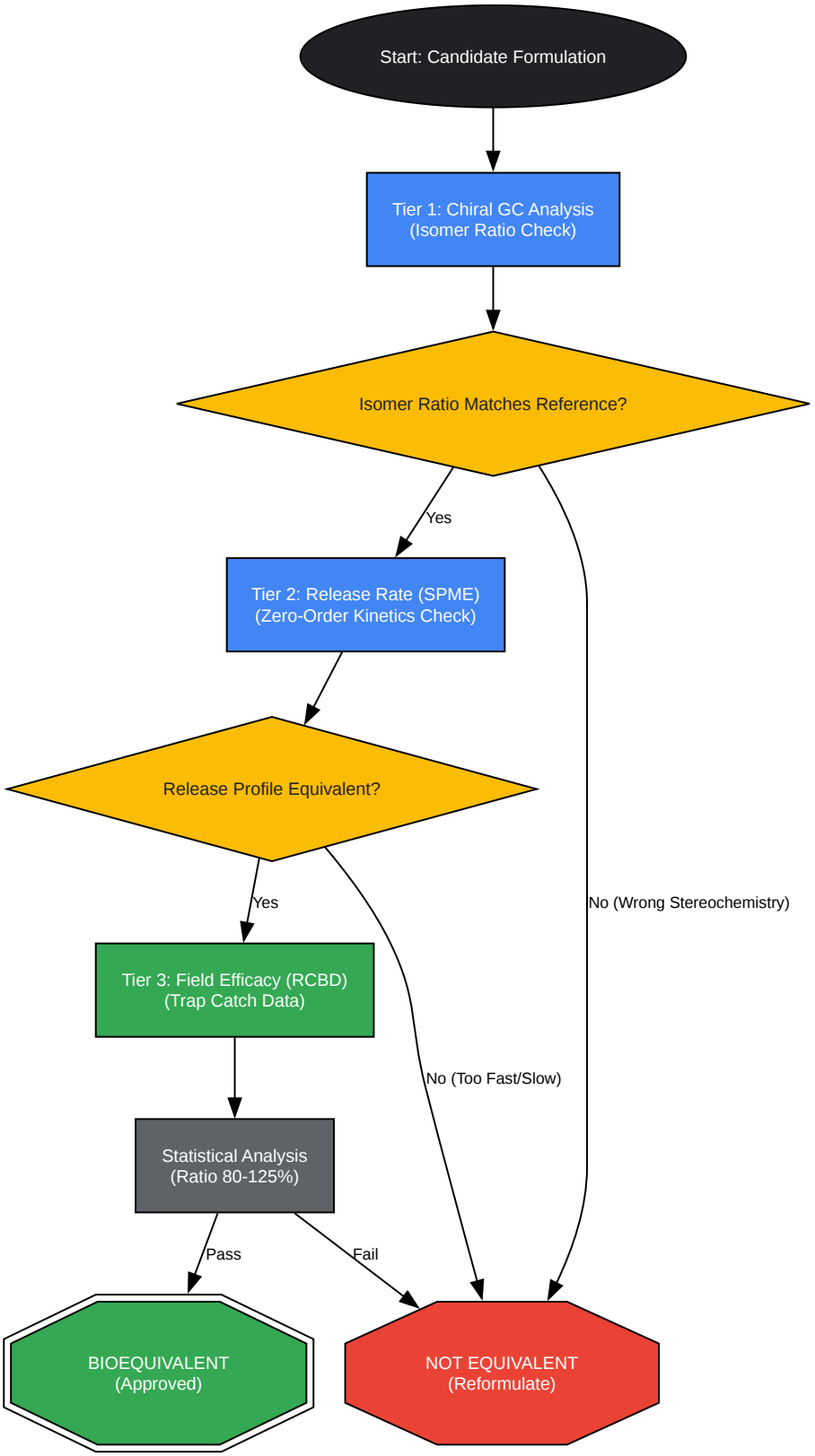
- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum 5 blocks, distance > 25m between traps to prevent interference.
- Duration: 4-8 weeks.
- Metric: Mean Weevils Caught per Trap per Week.
- BE Standard: The 90% Confidence Interval of the Test/Reference ratio must fall within 80-125%.

Part 3: Visualization of Workflows

Figure 1: Bioequivalence Decision Logic

This diagram illustrates the "Go/No-Go" decision process for validating the pheromone isomer.

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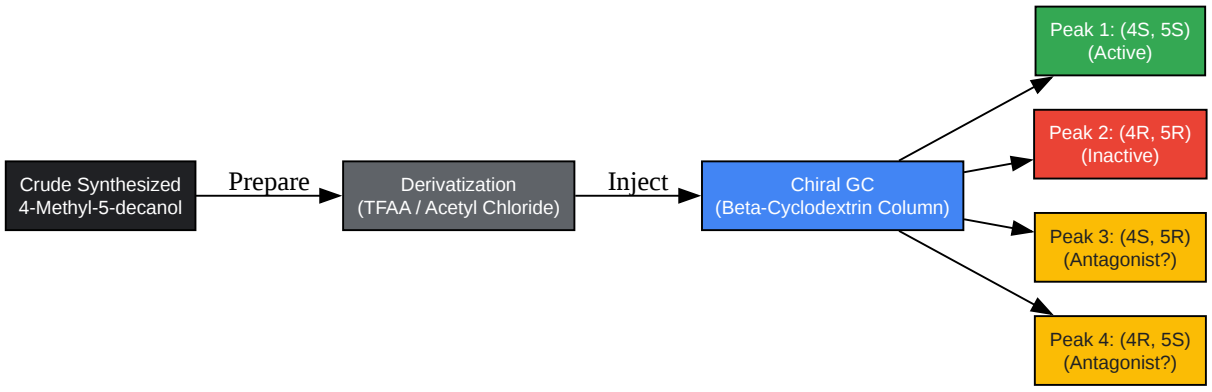
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Caption: Step-wise decision tree for establishing semiochemical bioequivalence.

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Figure 2: Isomer Separation & Analysis

The critical analytical challenge is separating the enantiomers.



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Caption: Analytical separation of stereoisomers using Chiral Gas Chromatography.

Part 4: Comparative Data Summary

When publishing your comparison, summarize your findings in a table format similar to this:

Metric	Reference Product (Innovator)	Candidate Product (Generic)	Bioequivalence Status
Isomer Purity	95% (4S, 5S)	94% (4S, 5S)	Pass (±5% limit)
Release Rate (Day 30)	2.1 mg/day	2.0 mg/day	Pass (Similar flux)
Field Efficacy (Mean)	15.4 weevils/trap/week	14.8 weevils/trap/week	Pass ($p > 0.05$)
Cost per Unit	$15.00	$8.50	Advantage

References

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